

Application Notes & Protocols: Measuring Acid Red 57 Solubility in Supercritical CO₂

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Compound of Interest

Compound Name: Acid Red 57

Cat. No.: B082765

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Acid Red 57 (AR57) is a water-soluble azo dye.^{[1][2][3][4][5]} The application of supercritical carbon dioxide (scCO₂) as an environmentally benign solvent for dyeing processes has garnered significant interest.^{[6][7][8][9][10]} However, the hydrophilic nature of acid dyes like AR57 renders them insoluble in nonpolar scCO₂.^[11] This application note details an experimental setup and protocol to measure the solubility of **Acid Red 57** in supercritical CO₂ through the use of a hydrophobic ion-pairing agent, hexadecyltrimethylammonium bromide (HDTMA). This method enhances the solubility of the hydrophilic dye in the supercritical fluid.

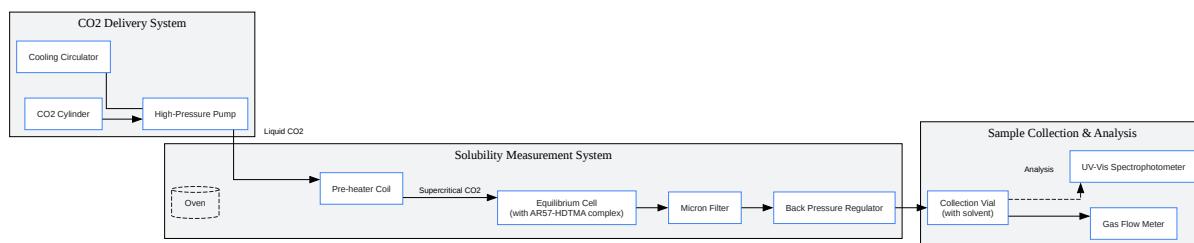
Physicochemical Properties of Acid Red 57

A summary of the key properties of **Acid Red 57** is provided in Table 1.

Property	Value	Reference
C.I. Name	Acid Red 57	[1][2]
CAS No.	12217-34-4	[1][2][3]
Molecular Formula	C ₂₄ H ₂₁ N ₄ NaO ₆ S ₂	[1][5]
Molecular Weight	548.57 g/mol	[1][2][5]
Appearance	Bright red powder	[1][2][4]
Water Solubility (at 90°C)	70 g/L	[1][2][4]
Solubility in scCO ₂	Insoluble	[12]

Experimental Setup

A dynamic flow-type apparatus is recommended for measuring the solubility of the **Acid Red 57**-HDTMA ion-pair complex in supercritical CO₂. A schematic of the proposed setup is illustrated below.



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Caption: Experimental workflow for solubility measurement.

Experimental Protocols

Preparation of the Acid Red 57-HDTMA Ion-Pair Complex

- Dissolution: Prepare separate aqueous solutions of **Acid Red 57** and hexadecyltrimethylammonium bromide (HDTMA).
- Precipitation: Mix the two solutions. The hydrophobic HDTMA will form an ion-pair with the hydrophilic AR57, leading to the precipitation of the AR57-HDTMA complex.
- Isolation: Filter the precipitate from the solution.
- Washing: Wash the precipitate with deionized water to remove any unreacted starting materials.
- Drying: Dry the resulting AR57-HDTMA complex in a vacuum oven until a constant weight is achieved.

Solubility Measurement in Supercritical CO₂

- Loading the Equilibrium Cell: A known mass of the dried AR57-HDTMA complex is packed into the high-pressure equilibrium cell. Glass wool or a similar inert material should be placed at the ends of the cell to prevent the solid particles from being carried away by the fluid stream.
- System Pressurization and Heating: The oven is heated to the desired experimental temperature (e.g., 35-75°C). The high-pressure pump is then used to deliver liquid CO₂ through the pre-heater and into the equilibrium cell until the desired pressure is reached (e.g., 250-325 bar).[\[12\]](#)
- Equilibration: The system is allowed to equilibrate for a set period (e.g., 60 minutes) to ensure that the supercritical CO₂ is saturated with the AR57-HDTMA complex. During this time, the flow of CO₂ is stopped.
- Dynamic Extraction: After equilibration, the outlet valve of the equilibrium cell is opened, and the supercritical fluid containing the dissolved complex flows at a constant rate. The back-

pressure regulator maintains a constant pressure within the system.

- **Sample Collection:** The exiting supercritical fluid is depressurized as it passes through the back-pressure regulator. The expanded CO₂ gas is bubbled through a collection vial containing a known volume of a suitable organic solvent (e.g., methanol or ethanol) to trap the precipitated AR57-HDTMA complex. The total volume of CO₂ that passes through the system is measured using a gas flow meter.
- **Quantification:** The concentration of the AR57-HDTMA complex in the collection solvent is determined using a UV-Vis spectrophotometer. A calibration curve of absorbance versus concentration for the complex in the chosen solvent must be prepared beforehand.
- **Solubility Calculation:** The solubility of the AR57-HDTMA complex in supercritical CO₂ is calculated using the following equation:

$$S = m / V$$

Where:

- S is the solubility (g/L)
- m is the mass of the collected AR57-HDTMA complex (g)
- V is the volume of the supercritical CO₂ that passed through the cell (L)

Data Presentation

The experimental solubility data for the **Acid Red 57**-HDTMA complex should be presented in a clear, tabular format.

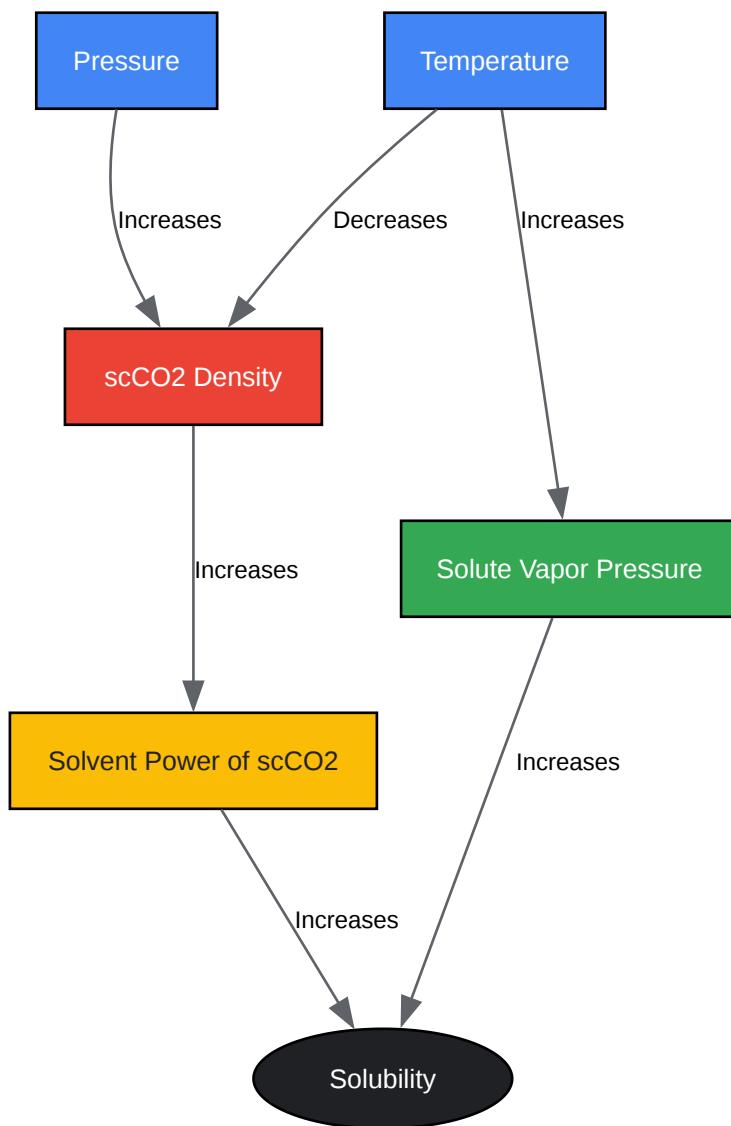
Table 2: Solubility of AR57-HDTMA in Supercritical CO₂ at Various Temperatures and Pressures

Temperature (°C)	Pressure (bar)	CO ₂ Density (g/L)	Solubility (g/L)	Mole Fraction (y)
35	250			
35	275			
35	300			
35	325			
55	250			
55	275			
55	300			
55	325			
75	250			
75	275			
75	300			
75	325			

Note: CO₂ density values can be obtained from NIST data and are crucial for data correlation using semi-empirical models.

Logical Relationship of Experimental Parameters

The relationship between key experimental parameters and the resulting solubility is crucial for understanding the process.



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Caption: Factors influencing solute solubility in scCO₂.

Conclusion

The solubility of **Acid Red 57** in supercritical CO₂ can be effectively measured by converting it into a hydrophobic ion-pair complex with HDTMA. The described dynamic flow-through apparatus and protocol provide a robust framework for obtaining reliable solubility data. This data is essential for the design and optimization of environmentally friendly dyeing processes for textiles and other materials using supercritical fluid technology.

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